Introduction: A Versatile Scaffold in Drug Discovery

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Compound of Interest		
Compound Name:	*4-Bromo-3-(hydroxymethyl)benzonitrile*	
CAS No.:	*905710-66-9*	
Cat. No.:	*B1373430*	*Get Quote*

4-Bromo-3-(hydroxymethyl)benzonitrile, identified by the CAS Number 905710-66-9, is a substituted benzonitrile derivative that has garnered significant interest in the pharmaceutical industry.[1][2] Its unique trifunctional nature—featuring a nitrile group, a bromo substituent, and a hydroxymethyl group—positions it as a highly versatile intermediate for the synthesis of complex molecular architectures.

The strategic placement of these functional groups allows for sequential and site-selective modifications, a critical attribute in the construction of active pharmaceutical ingredients (APIs). The bromine atom serves as a handle for cross-coupling reactions, the hydroxymethyl group offers a site for esterification or etherification, and the nitrile can act as a bioisostere for other functional groups or be hydrolyzed to a carboxylic acid. This inherent reactivity profile makes it an invaluable tool for medicinal chemists exploring novel therapeutic agents. For instance, it is a known precursor in the synthesis of Crisaborole, a phosphodiesterase 4 (PDE4) inhibitor used for the treatment of atopic dermatitis.[3]

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is foundational to its effective use in synthesis and research.

Key Properties

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The fundamental properties of **4-bromo-3-(hydroxymethyl)benzonitrile** are summarized below. These data are crucial for reaction planning, purification, and analytical characterization.

Property	Value	Source(s)
CAS Number	905710-66-9	[1][2]
Molecular Formula	C_8H_6BrNO	[1][2]
Molecular Weight	212.04 g/mol	[1][4]
Appearance	White to off-white solid	[2]
Melting Point	131-133 °C	[2]
SMILES	N#CC1=CC=C(Br)C(CO)=C1	[1]

Spectroscopic Characterization

Structural confirmation is paramount. The ^{1}H NMR spectrum provides unambiguous evidence for the compound's identity.

- ^{1}H NMR (300 MHz, DMSO-d_6) δ (ppm): 7.83 (d, J=2.0 Hz, 1H), 7.80 (s, J=8.2 Hz, 1H), 7.67 (dd, J=8.2, 2.0 Hz, 1H), 5.67 (t, J=5.6 Hz, 1H), 4.51 (d, J=5.9 Hz, 2H).[2]
- ^{1}H NMR (400 MHz, $CDCl_3$) δ (ppm): 7.86 (dt, J = 1.8, 0.9 Hz, 1H), 7.67 (d, J = 8.1 Hz, 1H), 7.45 (ddt, J = 8.2, 2.0, 0.7 Hz, 1H), 4.79 (s, 2H).[2]

Expert Interpretation: The distinct signals in the aromatic region confirm the 1,2,4-trisubstituted benzene ring. The doublet at ~4.5-4.8 ppm corresponds to the benzylic protons of the hydroxymethyl group, and the associated triplet (or broad singlet depending on the solvent) around 5.7 ppm is the hydroxyl proton. The coupling constants are consistent with the assigned structure.

Strategic Synthesis Pathways

The synthesis of **4-bromo-3-(hydroxymethyl)benzonitrile** can be approached from different precursors, with the choice often dictated by starting material availability, scalability, and

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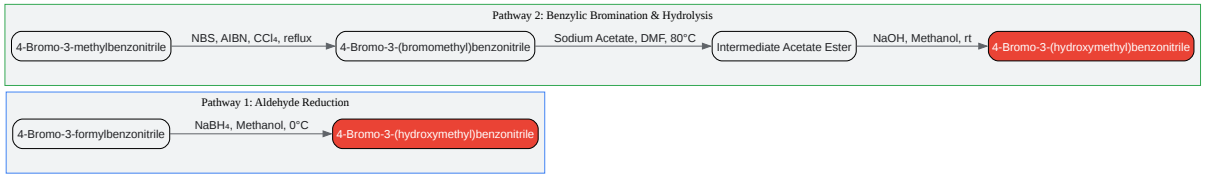
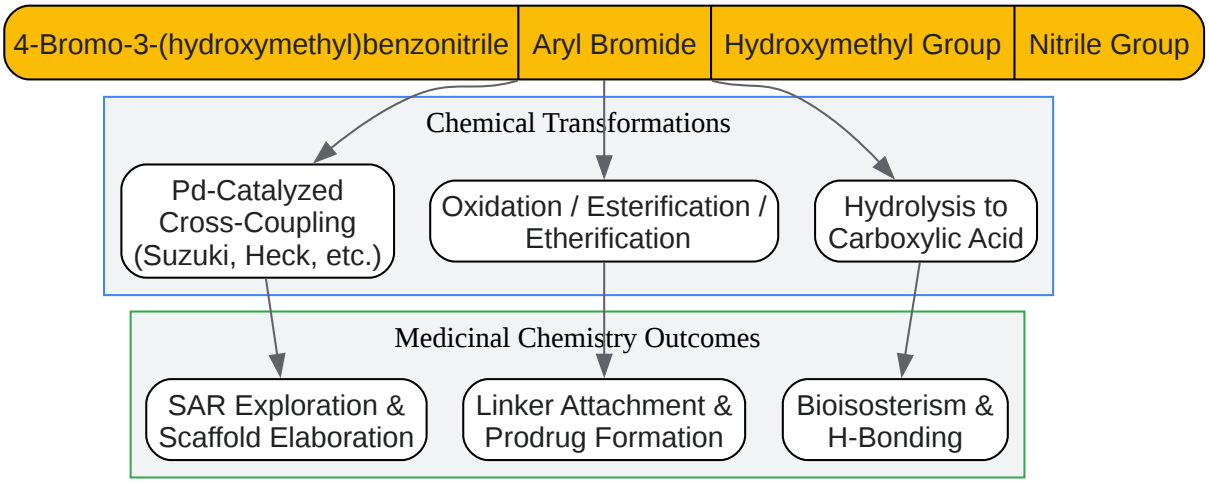
desired purity. The most common and reliable methods involve the reduction of the corresponding aldehyde or a two-step transformation from the methyl-substituted analog.





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Sources

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